

5-Nitroisophthalic acid CAS number and properties

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Compound of Interest

Compound Name: 5-Nitroisophthalic acid

Cat. No.: B126730

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An In-depth Technical Guide to **5-Nitroisophthalic Acid**

Introduction

5-Nitroisophthalic acid, identified by the CAS number 618-88-2, is a versatile aromatic carboxylic acid derivative.^[1] Its chemical structure, featuring both nitro and carboxylic acid functional groups, makes it a pivotal intermediate in a variety of industrial syntheses. This guide provides a comprehensive overview of its properties, synthesis, and key applications for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

5-Nitroisophthalic acid is also known by several synonyms, including 5-nitro-1,3-benzenedicarboxylic acid and 5-NIPA.^{[1][2]} It typically appears as a light cream or light yellow crystalline powder.^{[1][3]}

Physicochemical Properties

The fundamental physical and chemical properties of **5-Nitroisophthalic acid** are summarized in the table below.

Property	Value	Source(s)
CAS Number	618-88-2	[1] [4]
Molecular Formula	C ₈ H ₅ NO ₆	[1] [2] [4]
Molecular Weight	211.13 g/mol	[1] [4] [5]
Melting Point	259-261 °C	[1] [4]
260-264 °C	[6] [7]	
Boiling Point (estimated)	350.79 °C	[1]
Appearance	Light cream crystalline powder	[1] [8]
White to light yellow powder/crystal	[9] [10]	
Water Solubility	1.5 g/L at 20°C	[1] [8]
Solubility in Organic Solvents	Soluble in acetonitrile, DMSO, methanol, ethanol, and acetone. [1] [3]	
Flash Point	189.6 °C (373.3 °F) - closed cup	[4]
Density (estimated)	1.6170 g/cm ³	[3]

Safety and Handling

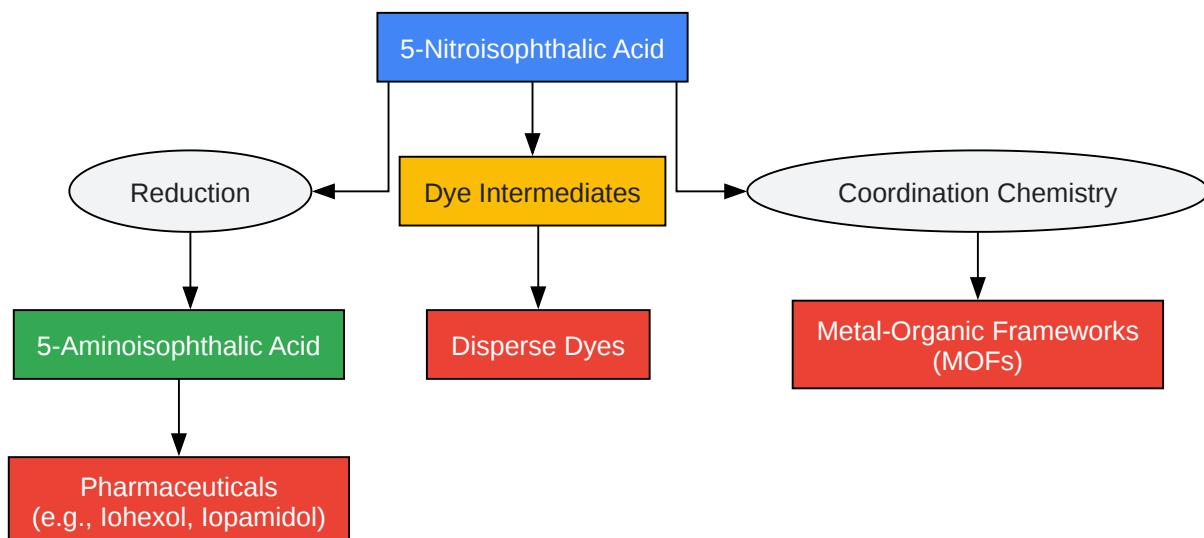
5-Nitroisophthalic acid is classified as an irritant. Proper personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be used when handling the compound.[\[4\]](#)[\[10\]](#)[\[11\]](#)

Hazard Information	Details	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	[4]
Signal Word	Warning	[4][11]
Hazard Statements	H315: Causes skin irritation.	[11][12]
H319: Causes serious eye irritation.	[4][11][12]	
H335: May cause respiratory irritation.	[11][12]	
Precautionary Statements	P261, P264, P280, P302+P352, P305+P351+P338, P337+P313	[4][11]
Storage Class	11 - Combustible Solids	[4]

Applications

5-Nitroisophthalic acid serves as a crucial building block in several industrial sectors.

- Pharmaceutical Synthesis: It is a key intermediate in the production of various active pharmaceutical ingredients (APIs).[\[1\]](#) A primary use is in the synthesis of 5-aminoisophthalic acid, a precursor for X-ray contrast agents like Iohexol and Iopamidol.[\[13\]](#)[\[14\]](#) It is also used in the synthesis of Glycopyrrolate, a medication for respiratory conditions.[\[1\]](#)[\[8\]](#)
- Dye Manufacturing: In the dye industry, it functions as an intermediate for disperse dyes.[\[1\]](#)[\[8\]](#)[\[15\]](#) Its properties can enhance the solubility and stability of dye particles in solution, leading to more uniform textile dyeing.[\[1\]](#)
- Coordination Polymers: The compound is utilized in the synthesis of metal-organic frameworks (MOFs) and other coordination polymers.[\[8\]](#)
- Other Industrial Uses: It has applications as an intermediate in the manufacturing of agrochemicals, surface coating agents for metal protection, and as a polymerizing agent in polyester resins for rocket propellants.[\[5\]](#)[\[15\]](#)



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Core applications derived from **5-Nitroisophthalic acid**.

Experimental Protocols

Synthesis of 5-Nitroisophthalic Acid via Nitration of Isophthalic Acid

The most common method for synthesizing **5-Nitroisophthalic acid** is through the nitration of isophthalic acid using a mixture of nitric acid and sulfuric acid.[\[1\]](#)

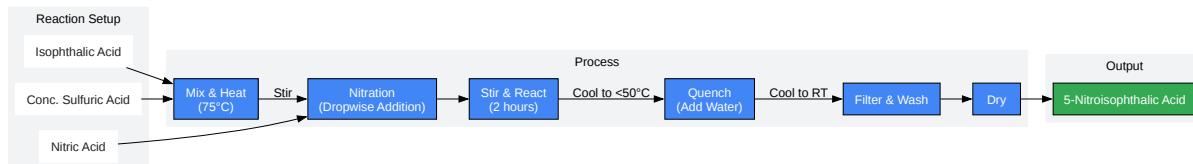
Materials:

- Isophthalic acid
- Concentrated sulfuric acid (98%)
- Nitric acid (60-65%)
- Deionized water

- Ice

Procedure:

- Charging the Reactor: In a suitable reaction vessel (e.g., a three-neck flask), add concentrated sulfuric acid.[8]
- Dissolution: While stirring, slowly add isophthalic acid to the sulfuric acid. Heat the mixture to approximately 75°C and stir for 30 minutes to ensure complete dissolution.[8]
- Nitration: Slowly add nitric acid dropwise to the reaction mixture. The rate of addition should be carefully controlled to maintain the reaction temperature and to be completed over 2 to 2.5 hours.[8]
- Reaction Completion: After the addition of nitric acid is complete, continue stirring the mixture at 75°C for an additional 2 hours to ensure the reaction goes to completion.[8]
- Quenching and Precipitation: Cool the reaction mixture to below 50°C. Slowly add water dropwise to quench the reaction, which will cause the product to precipitate out of the solution.[8][16]
- Isolation: Further cool the mixture to room temperature and collect the solid product by filtration.[8]
- Washing: Wash the filter cake multiple times with pure water to remove residual acid.[8][14]
- Recrystallization and Drying: For purification, the crude product can be recrystallized from hot water.[14] The purified white crystalline solid is then dried under a vacuum.[8][16]

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Workflow for the synthesis of **5-Nitroisophthalic acid**.

Key Synthetic Transformations

1. Reduction to 5-Aminoisophthalic Acid A frequent subsequent step is the reduction of the nitro group to an amine, yielding 5-aminoisophthalic acid. This transformation is crucial for the synthesis of many pharmaceuticals. The reduction can be efficiently achieved using hydrogen gas with a catalyst or with reagents like aqueous sodium sulfide.[1][17]
2. Esterification **5-Nitroisophthalic acid** can be esterified to produce diesters, such as **5-nitroisophthalic acid** dimethyl ester. This is typically accomplished by reacting it with an excess of the corresponding alcohol (e.g., methanol) in the presence of a strong acid catalyst like sulfuric acid.[18][19] This derivative is also important for pharmaceutical applications.[19]

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